

Physical and chemical properties of Potassium thiocyanate- ^{13}C , ^{15}N .

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium thiocyanate- ^{13}C , ^{15}N

Cat. No.: B046533

[Get Quote](#)

An In-depth Technical Guide to Potassium Thiocyanate- ^{13}C , ^{15}N

For Researchers, Scientists, and Drug Development Professionals

Introduction

Potassium thiocyanate- ^{13}C , ^{15}N is a stable isotope-labeled form of potassium thiocyanate, an important salt of the thiocyanate anion.[1] The incorporation of the heavy isotopes of carbon (^{13}C) and nitrogen (^{15}N) makes it an invaluable tool in a variety of research applications, particularly in tracer studies for metabolic pathway mapping, quantitative analysis using mass spectrometry and nuclear magnetic resonance (NMR), and for elucidating reaction mechanisms.[2][3] This technical guide provides a comprehensive overview of the physical and chemical properties of Potassium thiocyanate- ^{13}C , ^{15}N , detailed experimental protocols for its characterization, and a discussion of its applications in biomedical and chemical research.

Core Physical and Chemical Properties

Potassium thiocyanate- ^{13}C , ^{15}N is a colorless, odorless, deliquescent crystalline solid.[4] It is highly soluble in water and also shows solubility in organic solvents such as acetone and ethanol.[5] The dual labeling with ^{13}C and ^{15}N allows for precise tracking of the thiocyanate ion in biological and chemical systems.[2]

Table 1: General and Physical Properties of Potassium Thiocyanate-¹³C, ¹⁵N

Property	Value	Reference(s)
Chemical Formula	K ¹³ C ¹⁵ NS	[6]
Molecular Weight	99.17 g/mol	[2][6][7]
Appearance	White to Off-White Solid	[8][9]
Melting Point	173 °C (decomposes at 500 °C)	[6][8][10][11]
Solubility in Water	217 g/100 mL at 20 °C	[12]
Solubility in DMSO	20 g/100 mL	
Solubility in Methanol	Slightly Soluble	[8][9]
Isotopic Purity	99 atom % ¹³ C, 98 atom % ¹⁵ N	[6]

Spectroscopic and Analytical Characterization

The isotopic labeling of Potassium thiocyanate-¹³C,¹⁵N provides distinct advantages in various analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹³C and ¹⁵N NMR spectroscopy are powerful tools for elucidating the electronic environment of the thiocyanate ion. The dual labeling simplifies spectral analysis by allowing for the simultaneous probing of both the carbon and nitrogen atoms.[2] In ¹³C NMR, the thiocyanate carbon typically resonates in the range of 110–120 ppm.[2] The ¹⁵N chemical shift for the thiocyanate nitrogen has been reported to be at 174.9 ppm.[2]

Mass Spectrometry (MS)

Potassium thiocyanate-¹³C,¹⁵N is widely used as an internal standard for the quantitative analysis of unlabeled thiocyanate in biological samples by mass spectrometry.[3][11] A known amount of the labeled compound is added to a sample, and the ratio of the signal intensity of the unlabeled thiocyanate to the labeled internal standard is used to determine the

concentration of the analyte.^[2] This is often performed using Gas Chromatography-Mass Spectrometry (GC-MS) after derivatization.^[2]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy can be used to identify the vibrational modes of the thiocyanate anion. The spectrum of potassium thiocyanate typically shows a strong, characteristic absorption band corresponding to the $\text{C}\equiv\text{N}$ triple bond stretching vibration.

Experimental Protocols

Table 2: Experimental Methodologies

Experiment	Protocol
Melting Point Determination	The melting point of Potassium thiocyanate- ^{13}C , ^{15}N can be determined using a standard capillary melting point apparatus. A small amount of the crystalline solid is packed into a capillary tube and heated at a controlled rate. The temperature range over which the solid melts is recorded as the melting point.
Aqueous Solubility Determination	A saturated solution of Potassium thiocyanate- ^{13}C , ^{15}N is prepared by adding an excess of the solid to a known volume of deionized water at a constant temperature (e.g., 20 °C). The solution is stirred for an extended period to ensure equilibrium is reached. The undissolved solid is then removed by filtration, and the concentration of the dissolved thiocyanate in the filtrate is determined by a suitable analytical method, such as titration or spectroscopy.
^{13}C and ^{15}N NMR Spectroscopy	A sample of Potassium thiocyanate- ^{13}C , ^{15}N is dissolved in a suitable deuterated solvent (e.g., D_2O , DMSO-d_6). ^{13}C and ^{15}N NMR spectra are acquired on a high-field NMR spectrometer. For quantitative analysis, a known concentration of an internal standard can be added. The spectra are processed and analyzed to determine chemical shifts, coupling constants, and relaxation times.
Quantitative Analysis by GC-MS	A stock solution of Potassium thiocyanate- ^{13}C , ^{15}N is prepared in a suitable solvent. A known volume of this internal standard solution is added to the biological sample (e.g., plasma, urine) containing unlabeled thiocyanate. The sample is then subjected to a derivatization procedure to make the thiocyanate volatile. The derivatized sample is injected into a GC-MS

system, and the instrument is operated in selected ion monitoring (SIM) mode to detect the characteristic ions of both the labeled and unlabeled thiocyanate derivatives. The ratio of the peak areas is used to calculate the concentration of the unlabeled thiocyanate.

FTIR Spectroscopy

A small amount of solid Potassium thiocyanate- $^{13}\text{C},^{15}\text{N}$ is finely ground with dry potassium bromide (KBr) powder. The mixture is then pressed into a thin, transparent pellet using a hydraulic press. The KBr pellet is placed in the sample holder of an FTIR spectrometer, and the infrared spectrum is recorded over the desired wavenumber range (e.g., 4000-400 cm^{-1}).

Applications in Research and Development

Elucidation of Reaction Mechanisms

The isotopic labels in Potassium thiocyanate- $^{13}\text{C},^{15}\text{N}$ serve as powerful probes to trace the fate of the thiocyanate moiety in chemical reactions. This provides unambiguous evidence for bond formation and rearrangement processes, which can be challenging to discern with unlabeled compounds.^[2]

One notable application is in the synthesis of highly substituted oxazoles from α -azidochalcones. The reaction proceeds through a 2H-azirine intermediate, and the use of labeled potassium thiocyanate can confirm the incorporation of the thiocyanate group into the final oxazole product.^[9]

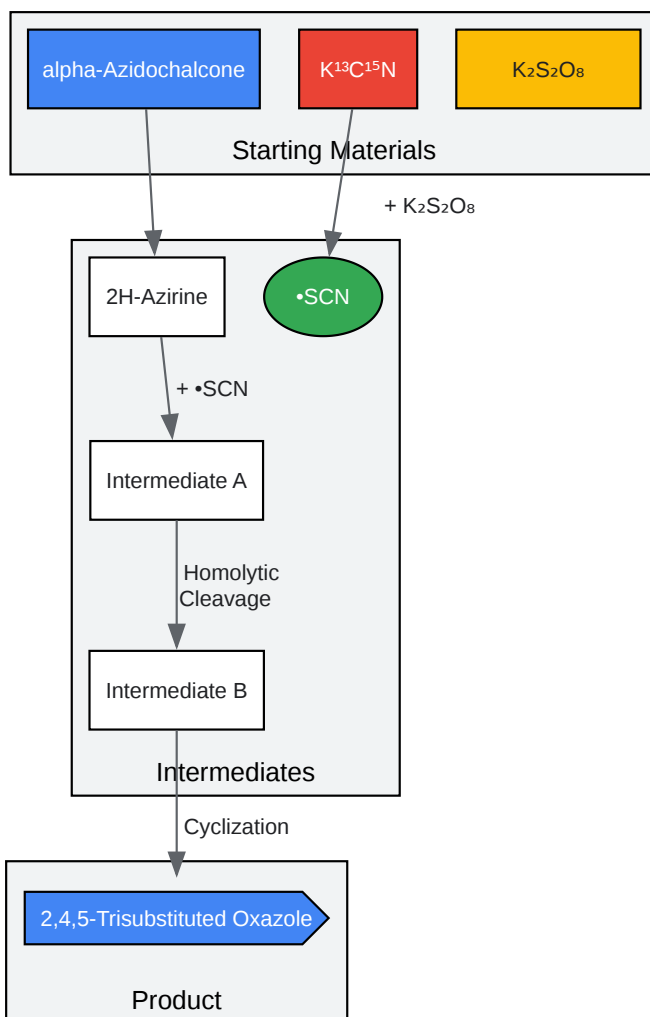


Figure 1: Proposed reaction mechanism for the formation of 2,4,5-trisubstituted oxazoles.

[Click to download full resolution via product page](#)

Caption: Proposed reaction mechanism for oxazole synthesis.

Biosynthesis of Isotopically Labeled Nitric Oxide (NO)

Potassium thiocyanate- ^{13}C , ^{15}N is a key precursor for tracing the biosynthesis of isotopically labeled nitric oxide (NO), a critical signaling molecule.[2] In biological systems, particularly under conditions of inflammation and oxidative stress, peroxidases such as myeloperoxidase (MPO) can catalyze the conversion of thiocyanate to hypothiocyanous acid (HOSCN), a reactive species that can participate in subsequent reactions.[2] The use of the labeled thiocyanate allows researchers to distinguish the NO produced through this pathway from that generated by the canonical L-arginine-dependent nitric oxide synthase (NOS) pathway.

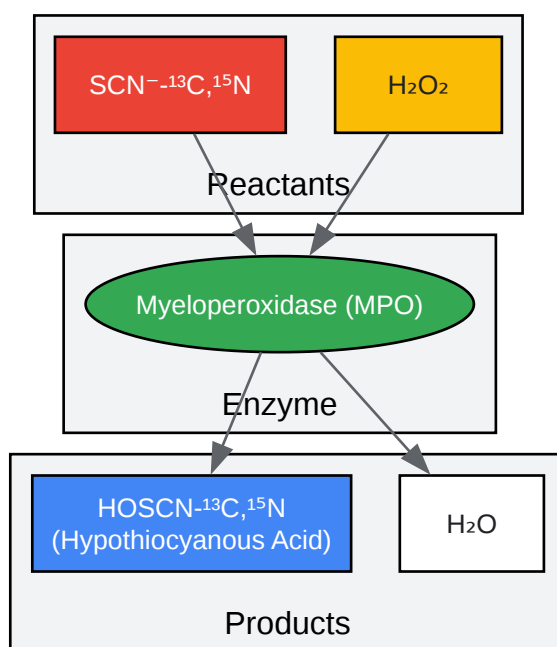


Figure 2: Peroxidase-mediated conversion of thiocyanate.

[Click to download full resolution via product page](#)

Caption: Peroxidase-mediated conversion of thiocyanate.

Conclusion

Potassium thiocyanate- ^{13}C , ^{15}N is a versatile and powerful tool for researchers in chemistry and biology. Its well-defined physical and chemical properties, combined with the analytical advantages conferred by its isotopic labels, make it an indispensable reagent for a wide range of applications, from fundamental mechanistic studies to the development of new therapeutic agents. This guide provides a solid foundation of technical information to support the effective use of this important compound in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. The Role of Thiocyanate in Modulating Myeloperoxidase Activity during Disease [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. POTASSIUM THIOCYANATE - Ataman Kimya [atamanchemicals.com]
- 6. The Role of Thiocyanate in Modulating Myeloperoxidase Activity during Disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Thiocyanate catalyzes myeloperoxidase-initiated lipid oxidation in LDL - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. Mechanism and regulation of peroxidase-catalyzed nitric oxide consumption in physiological fluids: critical protective actions of ascorbate and thiocyanate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Potassium thiocyanate | KSCN | CID 516872 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. Potassium thiocyanate - Wikipedia [en.wikipedia.org]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical properties of Potassium thiocyanate- ^{13}C , ^{15}N]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b046533#physical-and-chemical-properties-of-potassium-thiocyanate-13c-15n>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com